

Physicochemical Properties of Thiocyclam Hydrogen Oxalate: A Technical Guide

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Compound of Interest

Compound Name: *Thiocyclam hydrogen oxalate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **thiocyclam hydrogen oxalate**, an insecticide belonging to the nereistoxin analogue class. The information presented herein is intended to support research, development, and safety assessment activities. All quantitative data is summarized for clarity, and generalized experimental protocols based on international guidelines are provided.

Core Physicochemical Data

The physicochemical properties of **thiocyclam hydrogen oxalate** are crucial for understanding its environmental fate, biological activity, and formulation requirements. A summary of these properties is presented in the table below.

Property	Value	Conditions
Molecular Formula	$C_7H_{13}NO_4S_3$	
Molecular Weight	271.36 - 271.4 g/mol	
Physical State	Colorless, odorless crystalline solid	
Melting Point	125-128 °C (with decomposition)[1][2]	
Vapor Pressure	0.545 mPa (5.3×10^{-2} Pa)	20 °C[1][3][4]
Water Solubility	84,000 mg/L	pH < 3.3, 23 °C[2]
	44,100 mg/L	pH 3.6, 20 °C[2][5]
	16,300 mg/L	pH 6.8, 20 °C[2][3][5]
Solubility in Organic Solvents (at 23 °C)		
Dimethyl sulfoxide	92,000 mg/L	
Methanol	17,000 mg/L[1][3]	
Ethanol	1,900 mg/L[1]	
Acetonitrile	1,200 mg/L	
Acetone	500 mg/L[1]	
Ethyl acetate	< 1,000 mg/L	
Chloroform	< 1,000 mg/L	
Toluene	< 10 mg/L	
Xylene	< 10 g/L[1]	
Hexane	< 10 mg/L	
Partition Coefficient (log P)	-0.07	pH 7, 20 °C[3][5]
Dissociation Constant (pKa)	3.95 (acid), 7.0 (base)	25 °C[1][4][5]

Experimental Protocols

The following are detailed methodologies for determining the key physicochemical properties of chemical substances, based on internationally recognized OECD (Organisation for Economic Co-operation and Development) guidelines. These protocols are general and represent the standard procedures for obtaining the data presented above.

Melting Point Determination (OECD Guideline 102)

The melting point is determined as the temperature at which the phase transition from solid to liquid occurs at atmospheric pressure.

- Apparatus: A capillary tube apparatus with a heated metal block or liquid bath, equipped with a calibrated temperature measuring device.
- Procedure:
 - A small amount of finely powdered **thiocyclam hydrogen oxalate** is packed into a capillary tube.
 - The capillary tube is placed in the heating block/bath.
 - The temperature is raised at a controlled rate.
 - The temperature at which the substance is observed to melt is recorded as the melting point. For substances that decompose, the decomposition temperature range is noted.

Vapor Pressure Determination (OECD Guideline 104)

Vapor pressure is the pressure exerted by a vapor in thermodynamic equilibrium with its condensed phases (solid or liquid) at a given temperature.

- Method: The gas saturation method is a common technique.
- Procedure:
 - A stream of an inert gas (e.g., nitrogen) is passed through or over a sample of **thiocyclam hydrogen oxalate** at a known, constant temperature and flow rate.

- The gas becomes saturated with the vapor of the substance.
- The amount of substance transported by the gas is determined by trapping the vapor and measuring its mass using a sensitive analytical technique (e.g., gas chromatography).
- The vapor pressure is calculated from the mass of the transported substance and the volume of the carrier gas.

Water Solubility Determination (OECD Guideline 105)

Water solubility is the saturation mass concentration of a substance in water at a given temperature.

- Method: The flask method is suitable for substances with solubility above 10^{-2} g/L.
- Procedure:
 - An excess amount of **thiocyclam hydrogen oxalate** is added to a flask containing purified water.
 - The flask is agitated at a constant temperature (e.g., 20 °C) for a sufficient period to reach equilibrium (typically 24-48 hours).
 - The solution is then centrifuged or filtered to remove undissolved particles.
 - The concentration of **thiocyclam hydrogen oxalate** in the clear aqueous phase is determined using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC).

Partition Coefficient (n-octanol/water) Determination (OECD Guideline 107)

The partition coefficient ($\log P$) is a measure of the differential solubility of a compound in two immiscible solvents, n-octanol and water, and indicates its lipophilicity.

- Method: The Shake Flask Method.
- Procedure:

- A known amount of **thiocyclam hydrogen oxalate** is dissolved in either n-octanol or water.
- This solution is added to a flask containing the other solvent (water or n-octanol, respectively), which has been pre-saturated with the first solvent.
- The flask is shaken until equilibrium is reached.
- The two phases are separated by centrifugation.
- The concentration of the substance in each phase is determined by an appropriate analytical technique.
- The partition coefficient (P) is calculated as the ratio of the concentration in the n-octanol phase to the concentration in the aqueous phase. The logarithm to base 10 of P is reported as log P.

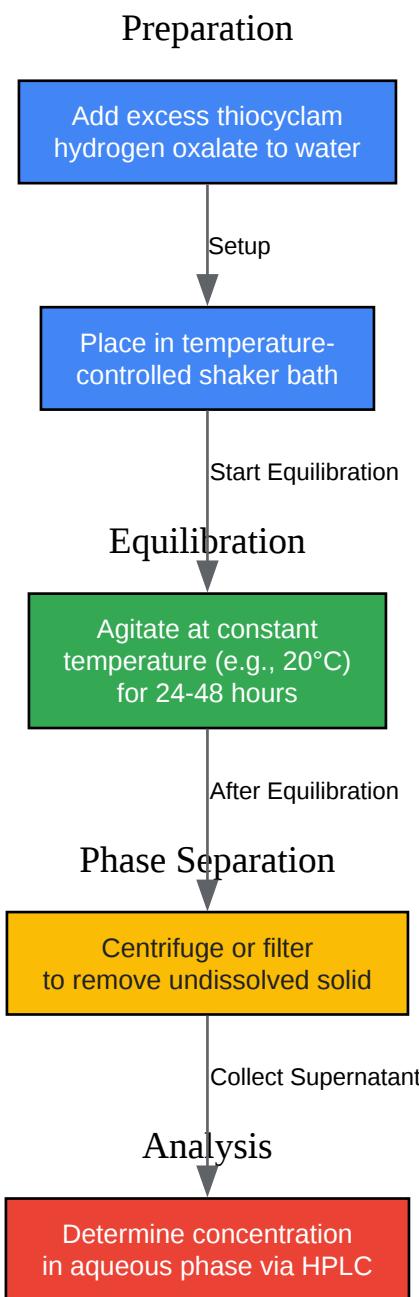
pKa Determination

The pKa is a measure of the strength of an acid in solution. Potentiometric titration is a common method for its determination.

- Apparatus: A calibrated pH meter with an electrode, a burette, and a magnetic stirrer.
- Procedure:
 - A solution of **thiocyclam hydrogen oxalate** of known concentration is prepared in water.
 - The solution is titrated with a standard solution of a strong base (e.g., NaOH) of known concentration.
 - The pH of the solution is measured and recorded after each addition of the titrant.
 - A titration curve is generated by plotting the pH versus the volume of titrant added.
 - The pKa is determined from the pH at the half-equivalence point of the titration curve. For a substance with multiple ionizable groups, multiple inflection points and corresponding pKa values may be observed.

Visualizations

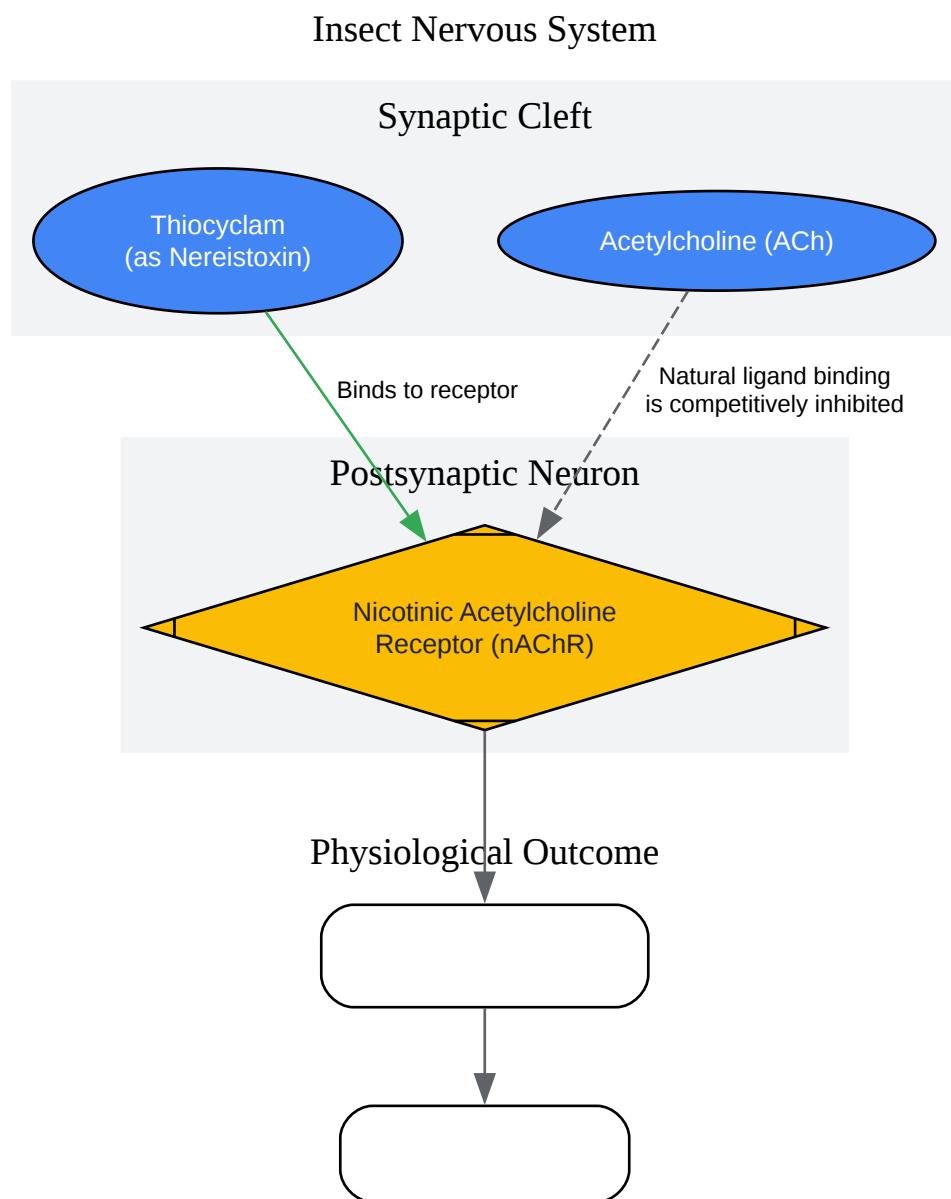
Experimental Workflow: Water Solubility Determination (Flask Method)



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Caption: Workflow for determining water solubility via the flask method.

Mechanism of Action: nAChR Blockade



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Caption: Simplified mechanism of thiocyclam's insecticidal action.

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